

Technical Guide: Spectroscopic Characterization of 3-Bromo-5-methylbenzamide

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Compound of Interest

Compound Name: 3-Bromo-5-methylbenzamide

CAS No.: 1007578-82-6

Cat. No.: B1525935

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Executive Summary & Compound Identity

3-Bromo-5-methylbenzamide is a critical halogenated aromatic building block used extensively in fragment-based drug discovery (FBDD).^{[1][2]} It serves as a stable pharmacophore for developing PDE4 inhibitors, muscarinic antagonists, and PET radiotracers for Mu opioid receptors. Its structural rigidity, combined with the orthogonal reactivity of the bromine (Suzuki/Buchwald coupling) and the amide (dehydration/hydrolysis), makes it a versatile intermediate.

Chemical Identity

Parameter	Detail
IUPAC Name	3-Bromo-5-methylbenzamide
CAS Number	1007578-82-6
Molecular Formula	C ₈ H ₈ BrNO
Molecular Weight	214.06 g/mol
Exact Mass	212.98 (⁷⁹ Br) / 214.98 (⁸¹ Br)
Appearance	White to off-white crystalline solid
Melting Point	143–146 °C (Lit.)

Synthesis & Provenance

To ensure the integrity of spectroscopic data, one must understand the synthetic origin. The highest purity samples are typically derived from 3-bromo-5-methylbenzoic acid (CAS 58530-13-5) via acid chloride formation followed by ammonolysis.^[1]

Reaction Pathway:

- Precursor: 3-Bromo-5-methylbenzoic acid.^[1]
- Activation: Treatment with SOCl₂ or (COCl)₂ to form the acid chloride.
- Amidation: Reaction with aqueous NH₃ or NH₃/dioxane.

Note on Impurities: Common impurities include the unreacted acid (detectable by broad -COOH singlet >11 ppm in ¹H NMR) or the nitrile derivative (from dehydration, detectable by -CN stretch at ~2230 cm⁻¹ in IR).^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR signature of **3-bromo-5-methylbenzamide** is defined by its 1,3,5-trisubstituted benzene ring. This substitution pattern eliminates ortho-coupling (

Hz), leaving only small meta-couplings (

Hz), resulting in three distinct apparent singlets (or fine doublets/triplets) in the aromatic region.
[\[1\]](#)

¹H NMR Data (400 MHz, DMSO-d₆)

Solvent Choice: DMSO-d₆ is preferred over CDCl₃ to visualize the amide protons, which often appear as two distinct broad singlets due to restricted rotation around the C-N bond.

Shift (δ, ppm)	Multiplicity	Integration	Assignment	Coupling (, Hz)
8.05	Broad Singlet	1H	Amide N-H (a)	-
7.96	Triplet (fine)	1H	Ar-H2	
7.82	Triplet (fine)	1H	Ar-H6	
7.64	Triplet (fine)	1H	Ar-H4	
7.45	Broad Singlet	1H	Amide N-H (b)	-
2.38	Singlet	3H	Ar-CH ₃	-

Structural Logic:

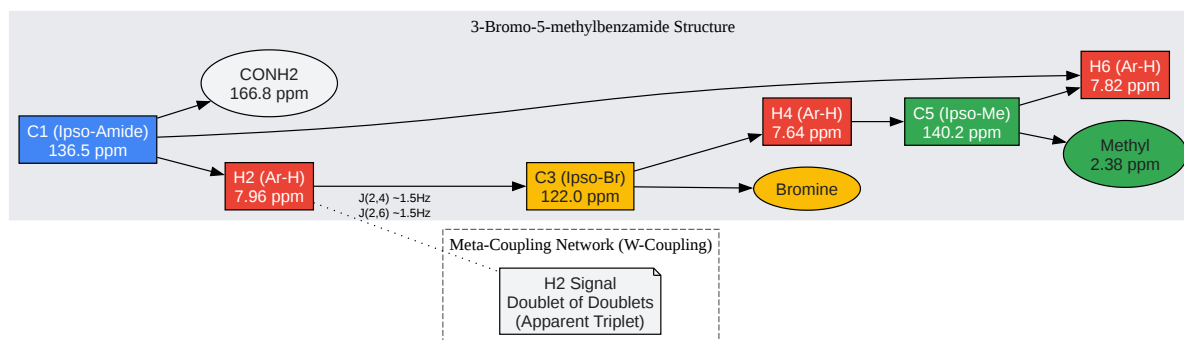
- H2 (7.96 ppm): Most deshielded due to being flanked by two electron-withdrawing/polar groups (Amide and Bromine).[\[1\]](#)
- H6 (7.82 ppm): Flanked by Amide and Methyl.[\[1\]](#) The methyl is electron-donating, shielding it slightly relative to H2.
- H4 (7.64 ppm): Flanked by Bromine and Methyl.[\[1\]](#) This is the most shielded aromatic proton.
- Amide Protons: In DMSO, the -NH₂ protons are non-equivalent due to the partial double bond character of the C-N amide bond, appearing as two separate peaks.

¹³C NMR Data (100 MHz, DMSO-d₆)

Shift (δ , ppm)	Carbon Type	Assignment
166.8	Quaternary (C=O)	Amide Carbonyl
140.2	Quaternary	C5 (Ar-CH ₃)
136.5	Quaternary	C1 (Ar-C=O)
133.8	Methine (CH)	C2 (between Br/CONH ₂)
130.5	Methine (CH)	C4 (between Br/CH ₃)
127.1	Methine (CH)	C6 (between CH ₃ /CONH ₂)
122.0	Quaternary	C3 (Ar-Br)
20.8	Methyl (CH ₃)	Ar-CH ₃

NMR Assignment Visualization

The following diagram illustrates the scalar coupling network and spatial relationships defining the NMR signals.



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Caption: Scalar coupling network showing the origin of the fine meta-coupling (triplet-like) patterns.

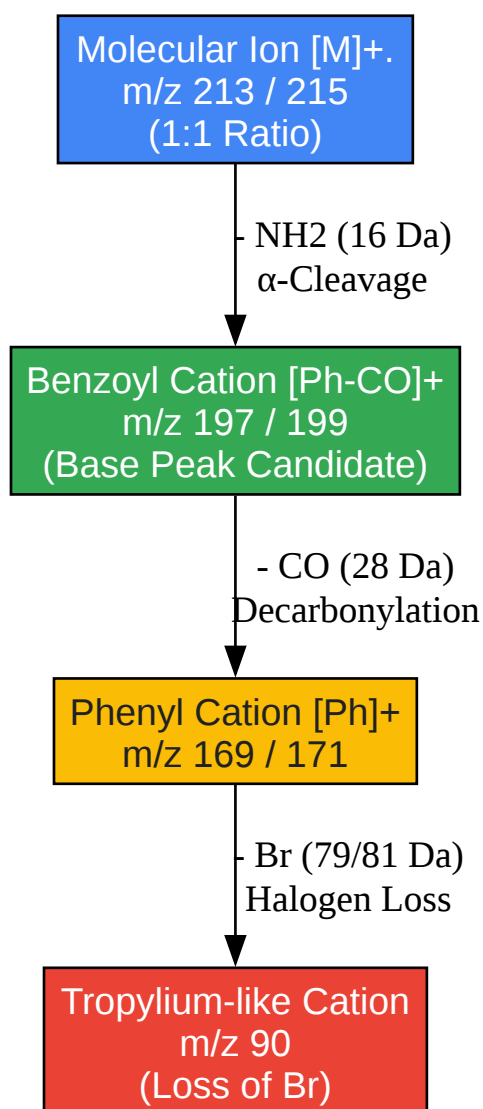
Mass Spectrometry (MS)

The mass spectrum is dominated by the isotopic signature of Bromine, which exists as ^{79}Br (50.7%) and ^{81}Br (49.3%).^[1] This creates a characteristic 1:1 doublet for the molecular ion and any fragment containing the halogen.

Key Ions (EI, 70 eV)

m/z (Intensity)	Ion Identity	Fragmentation Mechanism
213 / 215 (M^+)	Molecular Ion	Radical cation $[\text{M}]^+ \cdot$ ^[1] (1:1 ratio)
197 / 199	$[\text{M} - \text{NH}_2]^+$	α -Cleavage: Loss of amino radical (-16 Da) to form the benzoyl cation (Acylium ion). ^[1]
169 / 171	$[\text{M} - \text{CONH}_2]^+$	Inductive Cleavage: Loss of amide group (-44 Da) or loss of CO from m/z 197 (-28 Da). ^[1] Forms the substituted phenyl cation.
90	$[\text{C}_7\text{H}_6]^+ \cdot$	Loss of Br: Radical loss of Bromine atom from the phenyl cation. ^[1]
44	$[\text{CONH}_2]^+$	Simple amide fragmentation.

Fragmentation Pathway



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Caption: EI Fragmentation pathway highlighting the sequential loss of the amide functionality and halogen.[1]

Infrared (IR) Spectroscopy

The IR spectrum confirms the primary amide functionality and the aromatic substitution.

Wavenumber (cm ⁻¹)	Vibration Mode	Diagnostic Value
3350, 3180	N-H Stretching	Primary Amide Doublet: Asymmetric and symmetric stretches of -NH ₂ .
1660–1690	C=O ^[1] Stretching	Amide I Band: Strong, broad peak. Lower than esters due to resonance.
1620	N-H Bending	Amide II Band: Characteristic of primary amides.
1580, 1480	C=C Aromatic Stretch	Confirms benzene ring. ^[1]
600–700	C-Br Stretching	Strong absorption in the fingerprint region. ^[1]

Experimental Protocols

To reproduce these spectra, the following sample preparation protocols are recommended.

Protocol A: NMR Sample Preparation

- Solvent: Use DMSO-d₆ (99.9% D) for best solubility and amide proton resolution.^[1] CDCl₃ may cause amide proton broadening.
- Concentration: Dissolve 5–10 mg of **3-Bromo-5-methylbenzamide** in 0.6 mL of solvent.
- Filtration: Filter through a glass wool plug if any turbidity remains (crucial for clean baselines).
- Acquisition: Run at 298 K. Set relaxation delay (d1) to ≥ 2.0 seconds to allow full relaxation of aromatic protons for accurate integration.

Protocol B: LC-MS Analysis

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 μm).
- Mobile Phase: Gradient of Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid).^[1]

- Ionization: ESI+ (Electrospray Ionization, Positive mode).[3][4][5]
- Note: While EI (GC-MS) gives the fragmentation above, ESI+ will predominantly show the $[M+H]^+$ peak at m/z 214/216 and potentially the sodium adduct $[M+Na]^+$ at 236/238.[1]

References

- PubChem Compound Summary.**3-Bromo-5-methylbenzamide** (CAS 1007578-82-6).[1][6]
National Center for Biotechnology Information. [Link](#)
- BioRxiv.A Small-molecule Antagonist Radiotracer for Positron Emission Tomography Imaging of the Mu Opioid Receptor. (2024).[1][3][5] (Contains synthesis and partial characterization of the benzamide precursor). [Link](#)[1]
- US Patent 2009/0203657.Dual Pharmacophores - PDE4-Muscarinic Antagonistics.[1]
(Detailed synthesis of **3-bromo-5-methylbenzamide** from the acid). [Link](#)
- ChemicalBook.3-Bromo-5-methylbenzoic acid (Precursor Data).[Link](#)[1]

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